

Linalool oxide CAS number and molecular structure

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Compound of Interest

Compound Name: Linalool oxide

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Linalool Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **linalool oxide**, a naturally occurring monoterpenoid with significant interest in the fragrance, flavor, and pharmaceutical industries. This document covers its chemical identity, including CAS numbers and molecular structure, detailed experimental protocols for its synthesis, and an exploration of its biological activities.

Chemical Identity and Molecular Structure

Linalool oxide is a bicyclic monoterpenoid ether that exists as several stereoisomers, primarily categorized into furanoid (five-membered ring) and pyranoid (six-membered ring) forms. Each of these forms can also exist as cis and trans diastereomers. The general molecular formula for **linalool oxide** is $C_{10}H_{18}O_2$.^{[1][2]}

Molecular Structure

The core structure of **linalool oxide** consists of a substituted tetrahydrofuran or tetrahydropyran ring. The specific arrangement of the substituents gives rise to the different isomers.

Furanoid **Linalool Oxide**: Features a five-membered tetrahydrofuran ring. Pyranoid **Linalool Oxide**: Features a six-membered tetrahydropyran ring.

CAS Numbers of Linalool Oxide Isomers

The Chemical Abstracts Service (CAS) has assigned unique registry numbers to the various forms of **linalool oxide**, which are crucial for unambiguous identification in research and commerce.

Compound Name	Ring Structure	Isomerism	CAS Number	Citations
Linalool Oxide (mixture of isomers)	Furanoid/Pyranoid	Mixture	1365-19-1	[2] [3]
Linalool Oxide (furanoid, mixture)	Furanoid	Mixture	60047-17-8	[4]
cis-Linalool Oxide (furanoid)	Furanoid	cis	5989-33-3	[5]
trans-Linalool Oxide (furanoid)	Furanoid	trans	34995-77-2	[6]
Linalool Oxide (pyranoid, mixture)	Pyranoid	Mixture	14049-11-7	[1] [7]
cis-Linalool Oxide (pyranoid)	Pyranoid	cis	14009-71-3	[8]
trans-Linalool Oxide (pyranoid)	Pyranoid	trans	39028-58-5	[9]
(+)-trans-Linalool Oxide (pyranoid)	Pyranoid	(+)-trans	10448-31-4	[10]

Physicochemical Properties

The physical properties of **linalool oxide** isomers vary depending on their specific stereochemistry. These properties are critical for their application in various fields.

Property	cis-Furanoid Linalool Oxide	trans-Furanoid Linalool Oxide	Pyranoid Linalool Oxide (mixture)
Boiling Point	188-192 °C @ 760 mmHg[5]	201-202 °C @ 760 mmHg[6][11]	223-224 °C @ 760 mmHg[1][12]
Density	Not readily available	Not readily available	0.991-0.996 g/cm ³ @ 20°C[1][12]
Refractive Index	Not readily available	Not readily available	1.472-1.482 @ 20°C[1][12]

Experimental Protocols: Synthesis of Linalool Oxide Isomers

A practical laboratory-scale synthesis for all eight stereoisomeric forms of **linalool oxide** has been developed, starting from the enantiomers of linalool.[13] The following is a summary of the key steps.

General Procedure for the Preparation of Linalool Oxide Isomers

The synthesis involves the epoxidation of linalool followed by an acid-catalyzed intramolecular cyclization to yield a mixture of furanoid and pyranoid isomers.[13][14]

Step 1: Epoxidation and Cyclization

- Linalool is dissolved in a suitable solvent (e.g., dichloromethane).
- An epoxidizing agent, such as meta-chloroperoxybenzoic acid (mCPBA), is added portion-wise at a controlled temperature (e.g., 0 °C).
- Following the complete consumption of the starting linalool, a catalytic amount of a protic acid (e.g., p-toluenesulfonic acid, PTSA) is added to facilitate the cyclization reaction.

- The reaction yields a crude mixture of furanoid and pyranoid **linalool oxide** isomers.[13]

Step 2: Separation of Pyranoid Isomers

- The crude mixture is subjected to chemoselective benzylation. The secondary hydroxyl group of the pyranoid isomers reacts preferentially with benzoyl chloride in the presence of pyridine.
- The resulting benzoate esters of the pyranoid forms can then be separated from the unreacted furanoid isomers by column chromatography.[13]

Step 3: Separation of Furanoid Isomers

- The isolated mixture of furanoid isomers is acetylated using acetic anhydride and sodium acetate.
- The resulting acetate esters of the cis- and trans-furanoid isomers are separable by column chromatography.[13]

Step 4: Hydrolysis of Esters

- The separated benzoate and acetate esters are hydrolyzed (e.g., using sodium hydroxide in methanol or lithium aluminium hydride) to yield the pure individual stereoisomers of pyranoid and furanoid **linalool oxides**, respectively.[13][14]

Caption: Synthetic workflow for the separation of **linalool oxide** isomers.

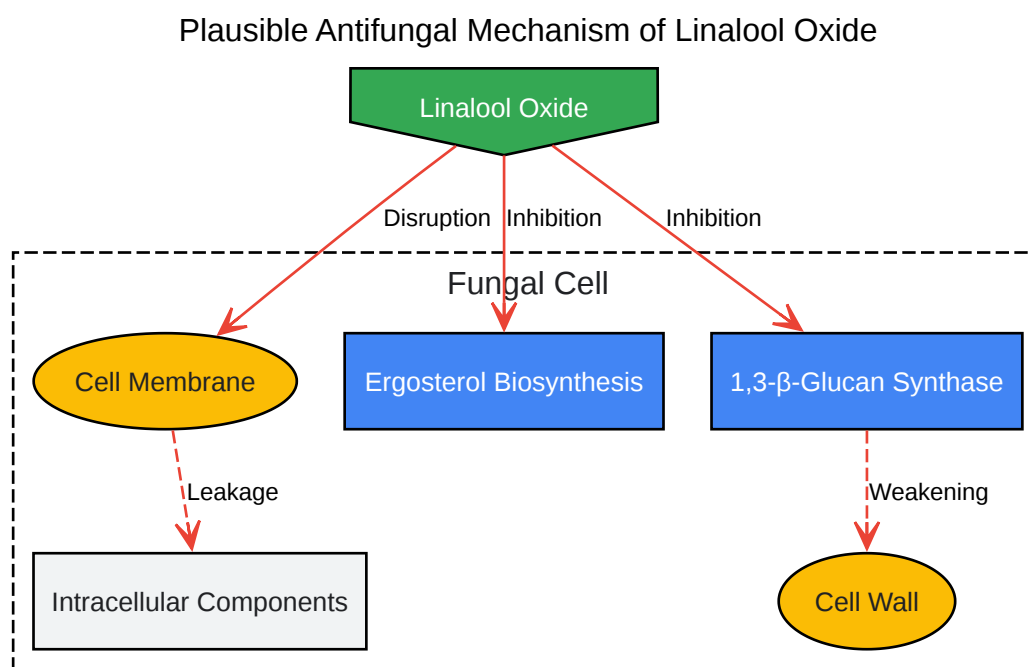
Biological Activity and Potential Mechanisms of Action

Linalool, the precursor to **linalool oxide**, is well-documented for its broad-spectrum biological activities, including antimicrobial and antifungal properties.[15] The mechanisms of action for **linalool oxide** are believed to be similar, primarily targeting the cell membrane and cell wall of microorganisms.

Antifungal Mechanism

The antifungal activity of linalool, and likely **linalool oxide**, involves the disruption of fungal cell integrity through multiple modes of action.

- **Cell Membrane Disruption:** Linalool has been shown to damage the fungal cell membrane, leading to increased permeability and leakage of intracellular components.[16][17] This is a critical step in its fungicidal effect.
- **Ergosterol Synthesis Inhibition:** A key component of the fungal cell membrane is ergosterol. Linalool can interfere with the ergosterol biosynthesis pathway, further compromising membrane integrity and function.[17][18]
- **Cell Wall Degradation:** The fungal cell wall provides structural support and protection. Linalool is thought to inhibit key enzymes involved in cell wall synthesis, such as 1,3- β -glucan synthase, weakening the cell wall and making the fungus more susceptible to osmotic stress.[18]



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Caption: Conceptual diagram of the antifungal action of **linalool oxide**.

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